

The Physicochemical Landscape of trans-4-Propylcyclohexanemethanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	<i>trans-4-Propylcyclohexanemethanol</i>
CAS No.:	63767-88-4
Cat. No.:	B1340615

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Executive Summary

trans-4-Propylcyclohexanemethanol (CAS: 71458-06-5), often abbreviated as 3CMOH, is a highly specialized cycloaliphatic primary alcohol. Characterized by its unique trans-1,4-disubstituted stereochemistry, this compound serves as a critical building block in the synthesis of advanced nematic liquid crystals, active pharmaceutical ingredients (APIs), and complex fragrance profiles[1].

This whitepaper provides an in-depth analysis of its physicochemical properties, structural advantages, and a validated synthetic methodology, designed specifically for researchers and engineers in materials science and drug development.

Core Physicochemical Properties

The utility of **trans-4-Propylcyclohexanemethanol** is intrinsically linked to its physical and chemical profile. The trans-configuration is thermodynamically favored, allowing both the propyl

chain and the hydroxymethyl group to occupy equatorial positions on the cyclohexane chair conformation. This minimizes 1,3-diaxial steric strain and enforces a rigid, linear, rod-like molecular geometry—a fundamental prerequisite for mesogenic (liquid crystal) alignment.

Below is a summary of its core quantitative physicochemical data^[2]:

Property	Value	Mechanistic Implication
CAS Number	71458-06-5	Unique chemical registry identifier.
Molecular Formula	C ₁₀ H ₂₀ O	Aliphatic nature ensures low optical birefringence.
Molecular Weight	156.267 g/mol	Low molecular weight facilitates high volatility and low viscosity.
Density	0.872 g/cm ³	Standard for non-halogenated cycloaliphatic alcohols.
Boiling Point	222.5 °C (at 760 mmHg)	High thermal stability; suitable for high-temperature esterifications.
Flash Point	96.45 °C	Requires standard flammable liquid handling protocols.
XLogP3 (Lipophilicity)	2.585	Optimal hydrophobic anchor for pharmaceutical target binding.
Topological Polar Surface Area	20.23 Å ²	Dictated entirely by the primary hydroxyl group; excellent membrane permeability.

Synthetic Methodology & Workflow

The industrial and laboratory-scale synthesis of **trans-4-Propylcyclohexanemethanol** relies on the aggressive, yet chemoselective, reduction of trans-4-n-propylcyclohexane carboxylic

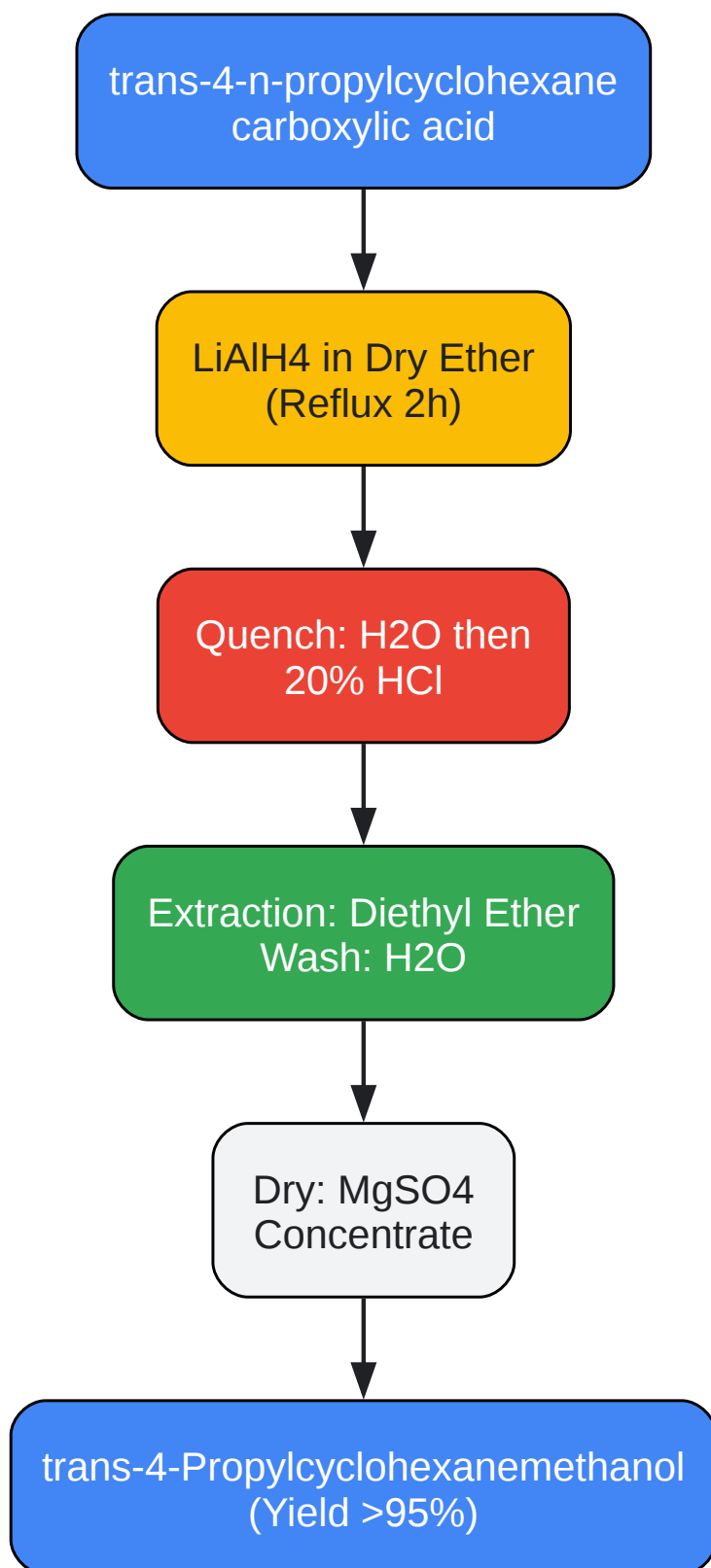
acid[3].

Self-Validating Experimental Protocol: Lithium Aluminum Hydride (LiAlH₄) Reduction

Expertise & Causality: LiAlH₄ is selected over milder reducing agents (like NaBH₄) because carboxylic acids are highly resistant to reduction. Dry diethyl ether is utilized as the solvent to coordinate the lithium ions, enhancing the electrophilicity of the carbonyl carbon while preventing violent, exothermic hydrolysis of the hydride.

Step-by-Step Methodology:

- **Preparation:** Suspend 11.4 g (0.3 mol) of LiAlH₄ in 300 mL of anhydrous diethyl ether under an inert argon atmosphere. **Validation:** The suspension should appear uniformly gray without clumping, indicating active, unoxidized hydride.
- **Addition:** Dissolve 23.8 g (0.14 mol) of trans-4-n-propylcyclohexane carboxylic acid in 150 mL of dry ether. Add this solution dropwise to the LiAlH₄ suspension at 0 °C to control the exothermic evolution of hydrogen gas.
- **Reflux:** Once addition is complete, heat the reaction mixture to reflux (approx. 35 °C) for exactly 2 hours to drive the reduction to completion.
- **Quenching (Fieser-style modification):** Cool the flask to 0 °C. Carefully decompose the unreacted LiAlH₄ by slowly adding water dropwise until hydrogen evolution ceases. **Causality:** This neutralizes the active hydride safely before acid introduction.
- **Acidic Workup:** Pour the reaction mixture into 20% hydrochloric acid (HCl) and stir vigorously. **Validation:** Check the aqueous phase pH; it must be < 2. This confirms the complete destruction of the aluminate complexes, solubilizing the aluminum salts and releasing the free alcohol into the organic phase.
- **Extraction & Purification:** Extract the product with diethyl ether. Wash the combined organic phases with distilled water to remove residual acid, dry over anhydrous MgSO₄, and concentrate under reduced pressure. **Validation:** GC-MS or TLC should confirm the complete disappearance of the carboxylic acid peak/spot, verifying a >95% yield of the primary alcohol.



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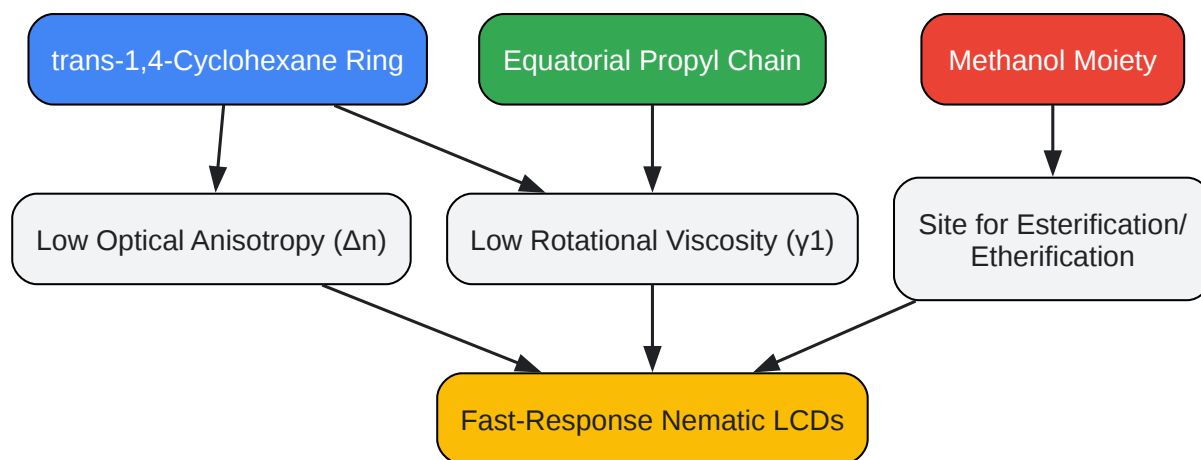
Caption: Synthetic workflow for **trans-4-Propylcyclohexanemethanol** via LiAlH₄ reduction.

Applications in Liquid Crystal (LC) Technologies

In the realm of advanced materials, companies like [4\[4\]](#) utilize 3CMOH as a cornerstone intermediate for synthesizing nematic liquid crystals.

When the primary alcohol of 3CMOH is esterified or etherified to an aromatic or fluorinated core, the resulting liquid crystal monomer exhibits highly desirable properties^[1]:

- **Low Optical Anisotropy (Δn):** Unlike highly conjugated biphenyl systems, the fully saturated cyclohexane ring does not strongly interact with polarized light, reducing unwanted birefringence in high-contrast displays.
- **Low Rotational Viscosity (γ_1):** The flexible, unbranched propyl chain and the lack of pi-pi stacking interactions allow the molecules to rotate rapidly under an applied electric field, drastically improving the response time of LCD panels.



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Caption: Structure-property relationships of 3CMOH driving liquid crystal performance.

Pharmaceutical and Fragrance Applications

Beyond materials science, the [1\[1\]](#) is expanding due to its utility in organic synthesis for drug development and perfumery.

- Drug Development: With an XLogP3 of 2.585[2], 3CMOH is an ideal lipophilic fragment. When conjugated to a pharmacophore, it enhances the molecule's ability to cross the blood-brain barrier and cellular lipid bilayers without rendering the drug excessively greasy (which would lead to poor aqueous solubility).
- Fragrance: The volatility profile (Boiling Point: 222.5 °C)[2] and cycloaliphatic structure impart unique olfactory notes, acting as a stable, slow-release base note in complex fragrance formulations.

References

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